

# Pentanamide: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: Pentanamide

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **pentanamide**, intended for use by professionals in laboratory and drug development settings. The following sections detail hazard identification, personal protective equipment, handling and storage procedures, emergency measures, and waste disposal.

## Hazard Identification and Classification

**Pentanamide** is classified as a hazardous substance.<sup>[1]</sup> It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.<sup>[2][3][4]</sup>

GHS Classification:

Hazard Class	Category
Acute toxicity, oral	4
Skin Corrosion/Irritation	2
Serious Eye Damage/Eye Irritation	2A
Specific target organ toxicity (single exposure)	3

Source:<sup>[1][2][3]</sup>

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **pentanamide** is provided below.

Property	Value
Appearance	Solid
CAS Number	626-97-1
Molecular Formula	C <sub>5</sub> H <sub>11</sub> NO
Molecular Weight	101.15 g/mol
Melting Point	104 °C
Boiling Point	225 °C
Density	1.023 g/cm <sup>3</sup>
Solubility in water	Soluble
Vapor Pressure	0.06 (25 °C)
Flash Point	94 °C
Partition Coefficient	0.36

Source:[5]

## Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn when handling **pentanamide** to minimize exposure risk.[5]

PPE Category	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or glasses conforming to EN166 (EU) or OSHA 29 CFR 1910.133.[5][6] A face shield should also be used.[7]	Protects against splashes and airborne particles that can cause serious eye irritation.[6][7]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).[6] Double-gloving is recommended.[7]	Prevents skin contact and potential irritation.[6]
Body Protection	Laboratory coat.[6] A flame-resistant lab coat is recommended.[7]	Protects skin and personal clothing from contamination.[6]
Respiratory Protection	Use in a well-ventilated area.[6] If dust is generated, a NIOSH-approved N95 dust mask or higher is recommended.[6]	Minimizes inhalation of airborne particles that may cause respiratory irritation.[6][7]

## Handling and Storage

Proper handling and storage procedures are crucial for maintaining the integrity of **pentanamide** and ensuring laboratory safety.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.[6]
- Avoid generating dust.[5]
- Avoid contact with skin and eyes.[5]
- Do not eat, drink, or smoke in the handling area.[6]
- Wash hands thoroughly after handling.[5]

## Storage:

- Store in a tightly closed container.[\[5\]](#)
- Keep in a cool, dry, and well-ventilated area.[\[5\]](#)
- Store away from incompatible substances such as strong oxidizing agents.[\[5\]](#)
- Store locked up.[\[2\]](#)

## Emergency Procedures

## First Aid Measures:

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention. <a href="#">[5]</a>
Skin Contact	Remove contaminated clothing. Wash skin with plenty of soap and water for at least 15 minutes. Get medical aid. <a href="#">[5]</a>
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid. <a href="#">[5]</a>
Ingestion	If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately. <a href="#">[5]</a>

## Fire Fighting Measures:

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or appropriate foam.[\[5\]](#)

- **Specific Hazards:** During a fire, irritating and highly toxic gases such as nitrogen oxides (NO<sub>x</sub>), carbon monoxide (CO), and carbon dioxide (CO<sub>2</sub>) may be generated.[2]
- **Protective Equipment:** Wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[2][5]

#### Spill Management:

- **Minor Spills:** Wear appropriate PPE. Carefully sweep up the solid material, avoiding dust generation. Place the spilled material into a sealed container for disposal. Clean the spill area with a suitable solvent and then wash with soap and water.[6]
- **Major Spills:** Evacuate the area. Ensure the area is well-ventilated. Contact your institution's environmental health and safety department.[6]

## Waste Disposal

Dispose of waste material in accordance with local, state, and federal regulations.

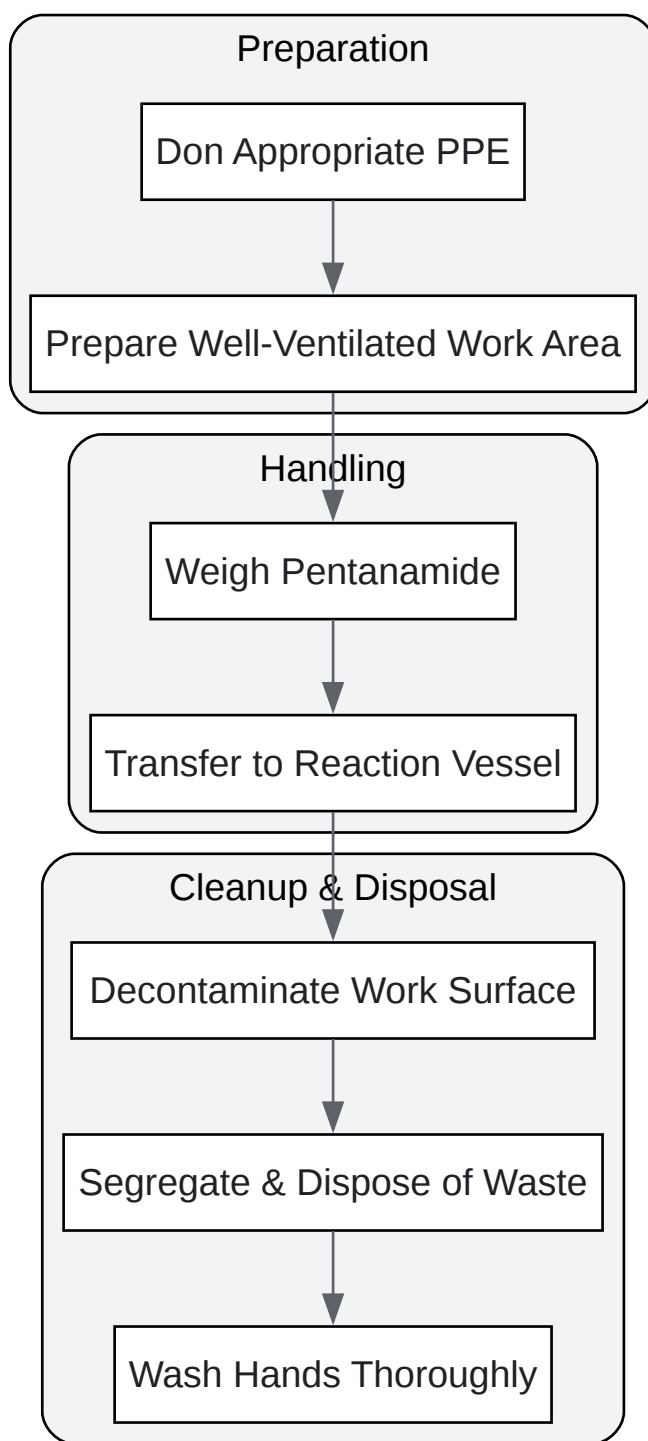
Contaminated containers should be treated as hazardous waste. Do not allow the product to enter drains.[6]

## Experimental Protocols

Detailed experimental protocols for toxicological studies of **pentanamide** are not publicly available in the searched resources. Researchers should design their experiments based on established toxicological methodologies and adhere to all institutional and regulatory guidelines for handling and testing chemical substances.

## Visual Guides

Diagrams:



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Caption: Workflow for handling **pentanamide**.

Caption: Decision tree for spill response.

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